

GC-MS Analysis of Hexyl Tiglate in Essential Oils: Application Notes and Protocols

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Compound of Interest

Compound Name: *Hexyl tiglate*

Cat. No.: *B095952*

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Introduction

Hexyl tiglate ($C_{11}H_{20}O_2$), a volatile ester, is a naturally occurring compound found in various essential oils, contributing to their characteristic aroma and potential biological activities.^[1] Its presence and concentration are of interest in the fragrance, flavor, and pharmaceutical industries. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of individual components within complex mixtures like essential oils. This document provides a detailed application note and protocol for the analysis of **hexyl tiglate** in essential oils using GC-MS.

Significance and Biological Activity

Hexyl tiglate is recognized for its distinct fruity and green odor, making it a valuable component in the fragrance industry.^[1] Beyond its aromatic properties, as a volatile ester, it can play a role in plant defense mechanisms, potentially acting as an antimicrobial agent or an herbivore deterrent.^[1] Studies have identified **hexyl tiglate** in the essential oils of various plants, including *Lavandula angustifolia* (lavender), *Lavandula x intermedia* (lavandin), *Pelargonium graveolens* (rose geranium), and Roman chamomile (*Chamaemelum nobile*).^{[2][3][4][5]} Its quantification is crucial for the quality control and standardization of these essential oils.

Quantitative Data Presentation

The concentration of **hexyl tiglate** can vary significantly depending on the plant species, cultivar, geographical origin, and extraction method. The following tables summarize the quantitative data for **hexyl tiglate** found in various essential oils.

Table 1: Quantitative Analysis of **Hexyl Tiglate** in Lavandula Species

Essential Oil	Cultivar/Origin	Concentration (% of total oil)
Lavandula x intermedia (Lavandin)	Budrovka	0.14 ± 0.03
Lavandula x intermedia (Lavandin)	Grosso	0.02 ± 0.00
Lavandula angustifolia (Lavender)	Hemus	0.04 ± 0.00
Lavandula angustifolia (Lavender)	Lebanon	0.3
Lavandula angustifolia (Lavender)	France (High Altitude, Organic)	0.08

Table 2: Quantitative Analysis of Other Tiglate Esters in Pelargonium graveolens

While direct quantification of **hexyl tiglate** in Pelargonium graveolens was not found in the search results, several other tiglate esters are present in significant amounts, indicating the importance of this class of compounds in this essential oil.

Compound	Concentration (% of total oil) - Hydrodistillation	Concentration (% of total oil) - Microwave Assisted Hydrodistillation
Geranyl tiglate	1.67	2.95
Citronellyl tiglate	1.02	1.95
Phenyl ethyl tiglate	1.82	1.95

Experimental Protocols

This section outlines the detailed methodologies for the GC-MS analysis of **hexyl tiglate** in essential oils.

Sample Preparation

Proper sample preparation is critical for accurate and reproducible GC-MS analysis.

- Reagents and Materials:
 - Hexane (or other suitable volatile organic solvent like dichloromethane, GC grade)
 - Anhydrous Sodium Sulfate
 - Glass vials (2 mL) with PTFE-lined septa
 - Micropipettes
 - Vortex mixer
- Protocol:
 - Accurately weigh approximately 10-20 mg of the essential oil into a 2 mL glass vial.
 - Add 1 mL of hexane (or another appropriate solvent) to the vial.
 - Vortex the mixture for 30 seconds to ensure complete dissolution. The final concentration should be around 10-20 µg/µL. For essential oils with a wide concentration range of

components, further dilution (e.g., 1:10 or 1:100) may be necessary to avoid column overloading with major constituents.

- (Optional) Add a small amount of anhydrous sodium sulfate to remove any residual water.
- Transfer the diluted sample to a clean GC vial for analysis.

GC-MS Instrumentation and Parameters

The following instrumental parameters are provided as a starting point and may require optimization based on the specific instrument and column used.

- Instrumentation:
 - Gas Chromatograph coupled with a Mass Spectrometer (GC-MS).
 - GC Column: A non-polar or semi-polar capillary column is recommended. A DB-5ms (5% phenyl-methylpolysiloxane) or HP-5MS column (30 m x 0.25 mm i.d., 0.25 μ m film thickness) is a common choice for essential oil analysis.
- GC Parameters:
 - Injector Temperature: 250 °C
 - Injection Mode: Split (split ratio of 50:1 or 100:1 is common to prevent column overload) or Splitless for trace analysis.
 - Injection Volume: 1 μ L
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: Increase at a rate of 3-5 °C/min to 240-280 °C.
 - Final hold: Hold at the final temperature for 5-10 minutes.

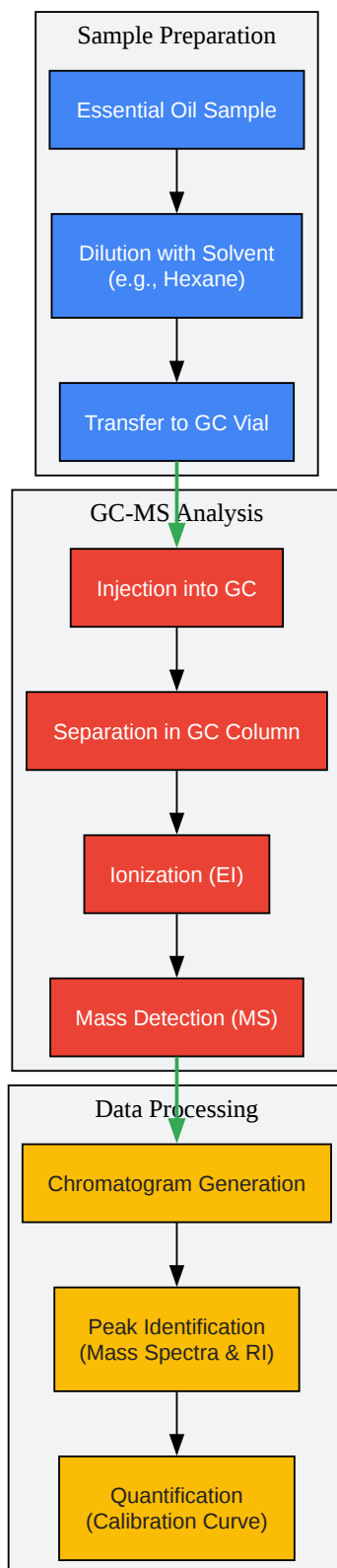
- MS Parameters:
 - Ion Source: Electron Ionization (EI)
 - Ionization Energy: 70 eV
 - Mass Range: m/z 40-500
 - Ion Source Temperature: 230 °C
 - Transfer Line Temperature: 280 °C
 - Solvent Delay: 3-5 minutes (to prevent the solvent peak from damaging the detector)

Data Analysis and Quantification

- Identification: The identification of **hexyl tiglate** is achieved by comparing its mass spectrum and retention index (RI) with those of a pure standard and/or with data from established mass spectral libraries (e.g., NIST, Wiley). The mass spectrum of **hexyl tiglate** is characterized by key fragment ions.
- Quantification: For accurate quantification, an external standard calibration method is recommended.
 - Stock Solution Preparation: Prepare a stock solution of pure **hexyl tiglate** (e.g., 1000 µg/mL) in hexane.
 - Calibration Standards: Prepare a series of calibration standards by serially diluting the stock solution to cover the expected concentration range of **hexyl tiglate** in the samples (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
 - Calibration Curve: Inject each calibration standard into the GC-MS under the same conditions as the samples. Construct a calibration curve by plotting the peak area of **hexyl tiglate** against the corresponding concentration.
 - Sample Quantification: Determine the concentration of **hexyl tiglate** in the essential oil samples by comparing their peak areas to the calibration curve. The final concentration is reported as a percentage of the total essential oil.

Visualizations

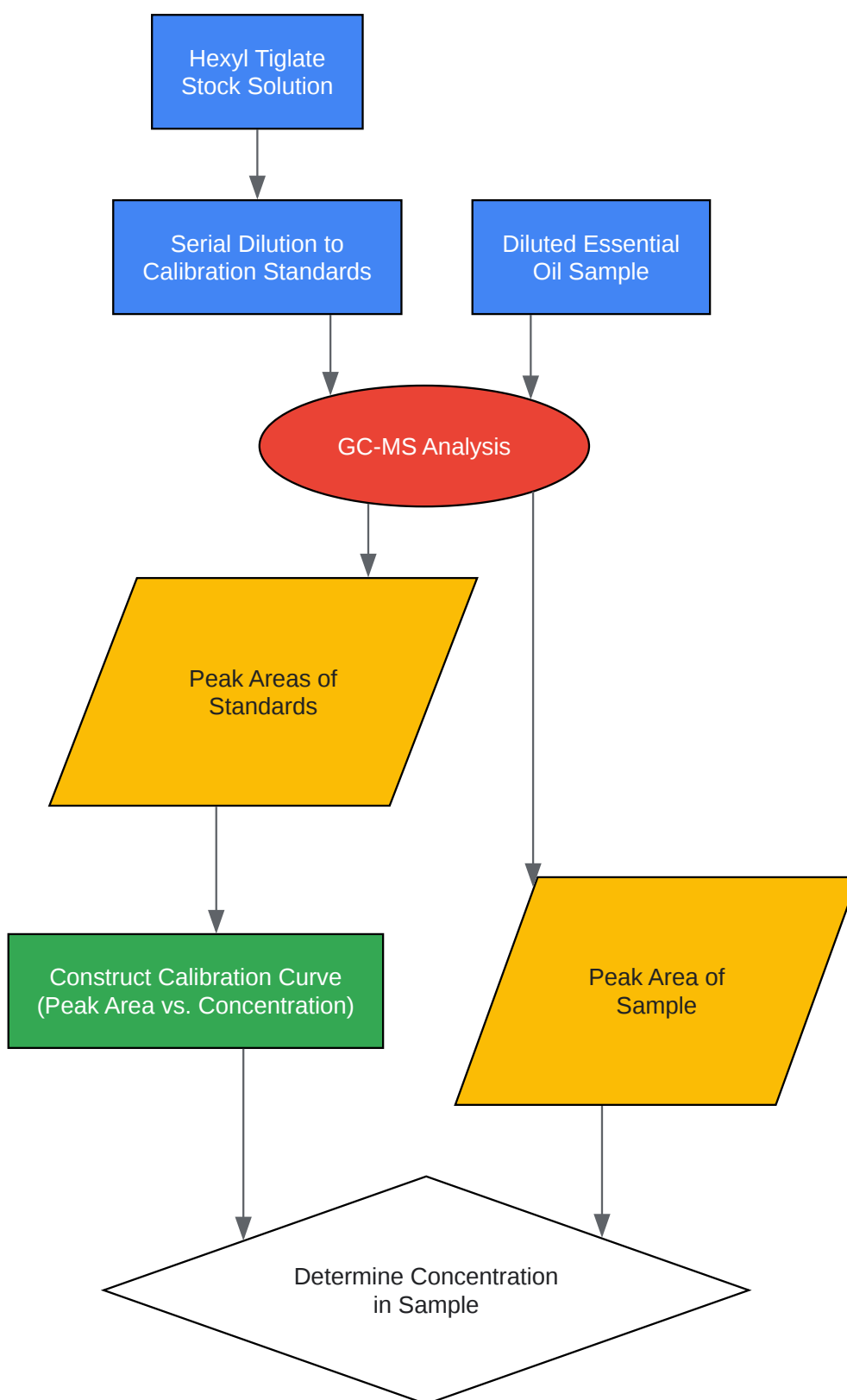
GC-MS Analysis Workflow



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Caption: Workflow for GC-MS analysis of essential oils.

Quantitative Analysis Logical Relationship



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Caption: Logical steps for quantitative analysis.

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References

- 1. Hexyl tiglate | 16930-96-4 | Benchchem [benchchem.com]
- 2. eprints.ugd.edu.mk [eprints.ugd.edu.mk]
- 3. pubs.acs.org [pubs.acs.org]
- 4. derpharmachemica.com [derpharmachemica.com]
- 5. cabidigitallibrary.org [cabidigitallibrary.org]
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